

metronidazole benzoate stability in different vehicles

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Compound Focus: Metronidazole Benzoate

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Stability and Solubility in Different Vehicles

The table below summarizes the key experimental findings from the search results regarding the stability and solubility of **metronidazole benzoate**.

Vehicle / Condition	Key Stability/Solubility Findings	Experimental Conditions & Duration	Reference
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| **SyrSpend SF (Suspension)** | Stable for **1 year** (ambient) and **2 years** (refrigerated); potency 90-110% of initial concentration. | **Temp:** 25°C/60% RH (ambient) & 2-8°C (refrigerated) **Duration:** 360 days **Analysis:** HPLC for potency, appearance, pH | [1] [2] | | **Aqueous Solution** | Less stable compared to non-aqueous vehicles; stability increases with propylene glycol content. | **Temp:** 40°C/75% RH **Analysis:** Not specified (general stability study) | [3] | | **Propylene Glycol Solutions** | 3.7 to 5.9 times more stable than in aqueous solution, depending on concentration (20% to 100% v/v). | **Temp:** 40°C/75% RH **Analysis:** Not specified (general stability study) | [3] | | **Organic Solvents (e.g., Acetone, Alcohols)** | Solubility increases with temperature (4 to 25-fold across 278.15-323.15 K); highest in **acetone**, lowest in **i-propanol**. | **Temp:** 278.15 K to 323.15 K (5°C to 50°C) **Method:** Gravimetric solubility analysis, PXRD, 1H NMR | [4] |

Detailed Experimental Protocols

For researchers looking to replicate or build upon these studies, here is a detailed overview of the key methodologies used in the search results.

Stability Testing in Suspension Systems

This methodology is crucial for evaluating the shelf-life of liquid dosage forms.

- **Sample Preparation:** **Metronidazole benzoate** was compounded into the **SyrSpend SF One-Step** suspension system and packaged in **60-mL amber plastic prescription bottles** to protect from light [1].
- **Storage Conditions:** Stability was assessed under two ICH-guided conditions:
 - **Ambient Storage:** 25°C ± 2°C / 60% ± 5% Relative Humidity (RH)
 - **Refrigerated Storage:** 2°C to 8°C
 - The study duration was 360 days, with duplicate samples analyzed at predefined intervals [1].
- **Key Stability Indicators:**
 - **Potency Assay:** A validated stability-indicating **HPLC method** was used to quantify the percentage of the initial **metronidazole benzoate** concentration remaining. Acceptance criteria were set at **90% to 110%** of the initial concentration [1].
 - **Physical Stability:** The suspension's appearance (color, opacity) and pH were monitored throughout the study [1].
- **Data Analysis:** The degradation rate was assumed to follow **first-order kinetics**. The time for the potency to reach 90% of the initial concentration (t₉₀) was calculated to determine shelf-life [1].

Solubility and Thermodynamic Analysis in Solvents

This protocol is relevant for pre-formulation studies and purification process design.

- **Solubility Measurement:** The solubility of **metronidazole benzoate** in twelve mono-solvents was determined using the **gravimetric method**. Excess solute was added to the solvent and shaken in a thermostatic water bath until equilibrium was achieved. The concentration of the saturated solution was then determined by measuring the weight of the solid residue after evaporation [4].
- **Temperature Range:** Experiments were conducted across a temperature range of **278.15 K to 323.15 K (5°C to 50°C)** to model the temperature dependence of solubility [4].
- **Solid-State Characterization:** **Powder X-ray Diffraction (PXRD)** and **1H NMR** were performed on the raw material and solids recovered from the solvents after experiments. This confirmed that no

crystal form changes (polymorphic transformation) or chemical decomposition occurred during the solubility studies [4].

- **Thermodynamic Modeling:** The experimental solubility data was correlated using several thermodynamic models, including the **Apelblat model**, **λh model**, and **NRTL model**, to accurately describe the solid-liquid equilibrium behavior [4].

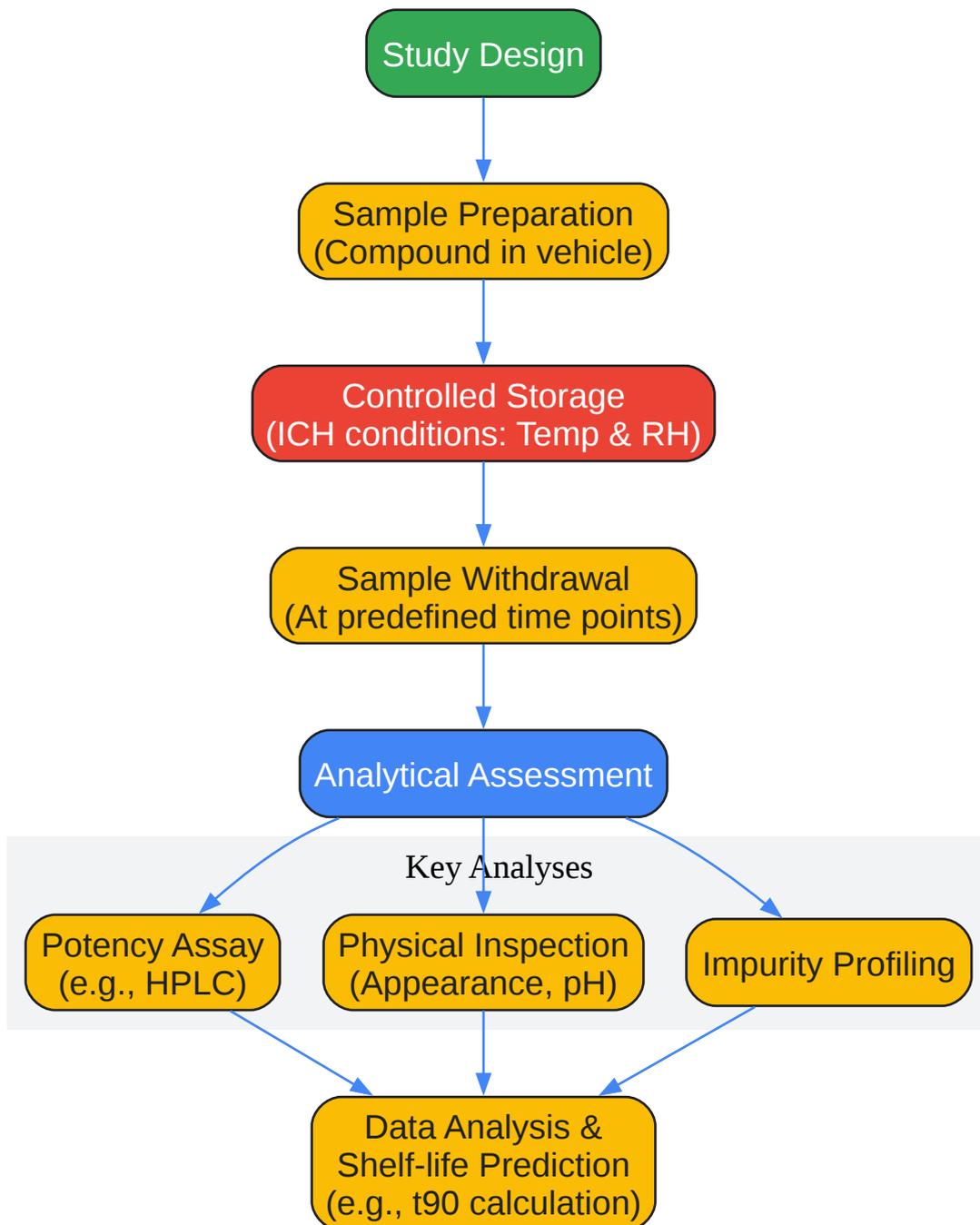
Analytical Methods for Stability Assessment

A critical part of stability testing is the use of validated analytical methods to accurately quantify the drug and its impurities.

- **HPLC with PDA Detection:** This was the primary technique used in multiple studies for its precision and reliability [5] [1] [6].
 - **Column:** CN-RP (Cyanopropyl) column, 250 mm × 4.6 mm, 5 μ m [6].
 - **Mobile Phase:** A mixture of **acetonitrile** and a **0.1% solution of octanesulfonic acid sodium salt** (ion-pair reagent) was used isocratically [6].
 - **Detection:** Photo-diode array (PDA) detector [5] [6].
- **Method Validation:** The developed HPLC methods were validated for parameters such as:
 - **Linearity:** Demonstrated a wide concentration range with a correlation coefficient (r^2) of **0.9999** for metronidazole [5].
 - **Accuracy and Precision:** Recovery rates for **metronidazole benzoate** and its impurities were within **98.6 - 101.5%**, with low relative standard deviation (RSD) [6].
 - **Sensitivity:** Very low Limits of Detection (LOD) and Quantification (LOQ) were achieved. For example, one study reported an LOD of **0.02 μ g/mL** and LOQ of **0.05 μ g/mL** for metronidazole [5].

Experimental Workflow for Stability Assessment

The following diagram illustrates the general workflow for conducting a stability study, integrating the methodologies described above.



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Key Insights for Formulation Scientists

Based on the compiled data, here are the main takeaways for professionals developing formulations containing **metronidazole benzoate**:

- Vehicle Choice is Critical: **Metronidazole benzoate** exhibits significantly higher stability in non-aqueous vehicles like propylene glycol compared to purely aqueous solutions [3].
- Ready-to-Use Suspension Bases: **Using a commercially available suspending agent like SyrSpend SF** can provide a stable platform for compounding, offering a shelf-life of up to two years under refrigeration [1].
- Solubility for Processing: **For processes involving crystallization or purification, acetone** provides the highest solubility, while **isopropanol** can be effective for recovering the crystal form due to its low solubility [4].
- Robust Analytics are Essential: **Stability studies should employ fully validated, stability-indicating HPLC methods** to accurately track potency and the formation of degradation impurities over time [5] [1] [6].

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